

An In-depth Technical Guide to Acetone-d6: Properties, Applications, and Experimental Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetone-d

Cat. No.: B1623232

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

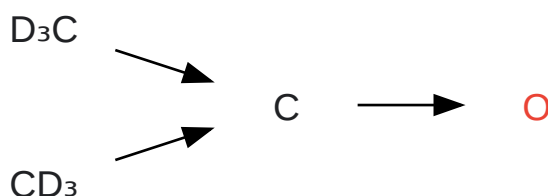
Introduction

Acetone-d6, also known as deuterated acetone or hexadeuteroacetone, is an isotopologue of acetone where all six hydrogen atoms are replaced with deuterium.[1][2] This isotopic substitution makes it an invaluable solvent for Nuclear Magnetic Resonance (NMR) spectroscopy, a cornerstone technique in chemical analysis, structure elucidation, and drug discovery.[1][2] Its primary role in NMR is to dissolve the analyte without introducing interfering proton signals, thereby allowing for a clear and unobstructed spectrum of the compound of interest.[2] This guide provides a comprehensive overview of the chemical structure, formula, and physicochemical properties of **acetone-d6**, along with detailed experimental protocols for its use in NMR sample preparation.

Chemical Structure and Formula

The chemical formula for **acetone-d6** is C_3D_6O , and its linear formula is commonly represented as CD_3COCD_3 . [3][4][5][6][7][8][9] The molecule consists of a central carbonyl group ($C=O$) bonded to two methyl groups, where the hydrogen atoms have been replaced by deuterium.

Diagram: Chemical Structure of **Acetone-d6**



[Click to download full resolution via product page](#)

Caption: Skeletal structure of **acetone-d6**.

Physicochemical Properties

Acetone-d6 is a colorless liquid that is miscible with water.[3][10] Its physical and chemical properties are very similar to those of non-deuterated acetone.[2] A summary of its key quantitative data is presented in the table below.

Property	Value
Molecular Formula	C ₃ D ₆ O
Molecular Weight	64.12 g/mol [1][3][5][6][11][9][12]
Density	0.872 g/mL at 25 °C[3][6][9][12]
Melting Point	-93.8 °C[3][6][9][12]
Boiling Point	55.5 °C[3][5][6][9][12]
Refractive Index	1.355 at 20 °C[6][9][12]
CAS Number	666-52-4[2][3][5][6][10][8][12]

Experimental Protocol: Preparation of an NMR Sample using Acetone-d6

This protocol outlines the standard procedure for preparing a sample for NMR analysis using **acetone-d6** as the solvent.

Materials:

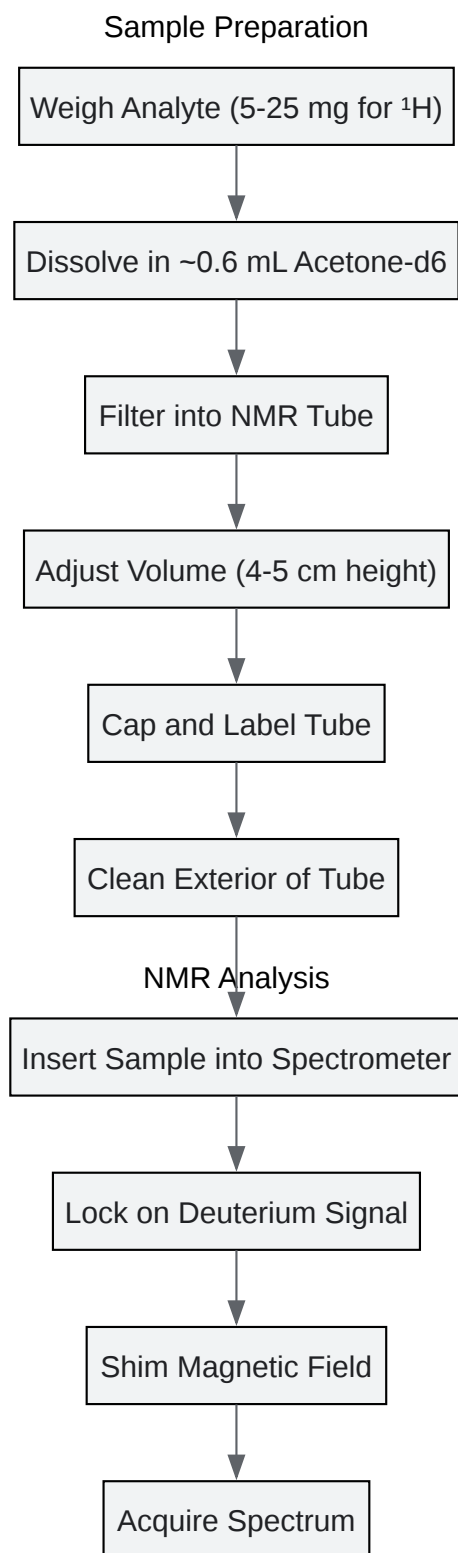
- Analyte (solid or liquid)
- **Acetone-d6** (≥ 99.8 atom % D)
- High-quality 5 mm NMR tube and cap
- Glass vial
- Pasteur pipette
- Small plug of cotton or glass wool
- Vortex mixer (optional)
- Analytical balance

Procedure:

- Determine the appropriate amount of analyte. For a standard ^1H NMR spectrum, 5-25 mg of a solid sample is typically sufficient.[5] For a liquid sample, approximately 10-20 μL is a good starting point. For ^{13}C NMR, a higher concentration is often required, typically 50-100 mg of the sample.[5]
- Weigh the solid analyte. Accurately weigh the desired amount of the solid sample and transfer it into a clean, dry glass vial. It is not recommended to add the solid directly into the NMR tube as this can lead to poor dissolution and sample heterogeneity.
- Dissolve the analyte in **acetone-d6**. Add approximately 0.6 mL of **acetone-d6** to the vial containing the analyte.[3] This volume is generally suitable for most standard 5 mm NMR tubes.[3] Gently swirl the vial or use a vortex mixer to ensure the sample is completely dissolved.
- Filter the sample solution. To remove any particulate matter that could adversely affect the spectral quality, filter the solution directly into the NMR tube.[4] This can be achieved by placing a small plug of cotton or glass wool into a Pasteur pipette and then transferring the solution through the pipette into the NMR tube.[4]

- Adjust the sample volume. The final volume of the solution in the NMR tube should be approximately 0.6 mL, which corresponds to a height of about 4-5 cm. Consistent sample height is important for obtaining reproducible results and simplifying the shimming process. [\[2\]](#)
- Cap and label the NMR tube. Securely cap the NMR tube to prevent solvent evaporation and contamination. Label the tube clearly with the sample identification.
- Clean the exterior of the NMR tube. Before inserting the sample into the spectrometer, wipe the outside of the NMR tube with a lint-free tissue to remove any dust or fingerprints.

Diagram: NMR Sample Preparation Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for NMR sample preparation and analysis.

Conclusion

Acetone-d₆ is a critical solvent in the field of NMR spectroscopy, enabling researchers, scientists, and drug development professionals to obtain high-resolution spectra for structural elucidation and chemical analysis. Its physical properties closely mirror those of its non-deuterated counterpart, making it a versatile solvent for a wide range of organic compounds. Adherence to proper sample preparation protocols is paramount for acquiring high-quality NMR data. By following the detailed steps outlined in this guide, users can ensure the preparation of optimal samples for reliable and reproducible NMR analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.youtube.com [m.youtube.com]
- 2. depts.washington.edu [depts.washington.edu]
- 3. sites.bu.edu [sites.bu.edu]
- 4. NMR Sample Preparation [nmr.chem.umn.edu]
- 5. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 6. How To Prepare And Run An NMR Sample - Blogs - News [alwsci.com]
- 7. publish.uwo.ca [publish.uwo.ca]
- 8. sites.uclouvain.be [sites.uclouvain.be]
- 9. chemie-biologie.uni-siegen.de [chemie-biologie.uni-siegen.de]
- 10. ou.edu [ou.edu]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Acetone-d₆: Properties, Applications, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1623232#acetone-d6-chemical-structure-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com